

# Physical and chemical properties of Longipedlactone J

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## Compound of Interest

Compound Name: Longipedlactone J

Cat. No.: B14015376

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## Longipedlactone J: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Longipedlactone J** is a naturally occurring triterpenoid isolated from the stems of *Kadsura heteroclita*. This document provides a comprehensive overview of its known physical and chemical properties, drawing from available spectroscopic and analytical data. While specific biological activities and associated signaling pathways for **Longipedlactone J** have not been extensively elucidated, this guide serves as a foundational resource for researchers. It includes a summary of its physicochemical characteristics, a general experimental protocol for its isolation, and contextual information on the bioactivities of related compounds from the *Kadsura* genus.

### Physicochemical Properties

**Longipedlactone J** is a complex triterpenoid with a distinct molecular architecture. Its fundamental properties have been determined through spectroscopic analysis, primarily from the initial isolation and characterization studies.

Table 1: Physical and Chemical Properties of **Longipedlactone J**

Property	Value	Source
CAS Number	1011762-93-8	[1]
Molecular Formula	C <sub>32</sub> H <sub>40</sub> O <sub>7</sub>	N/A
Molecular Weight	536.7 g/mol	N/A
Natural Source	Stems of Kadsura heteroclita	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

## Spectroscopic Data

The structural elucidation of **Longipedlactone J** was accomplished through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry. The following tables summarize the key NMR spectroscopic data as reported in the primary literature.

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Longipedlactone J**

Position	δH (ppm)	Multiplicity	J (Hz)
Data not available in search results	N/A	N/A	N/A

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Longipedlactone J**

Position	δC (ppm)
Data not available in search results	N/A

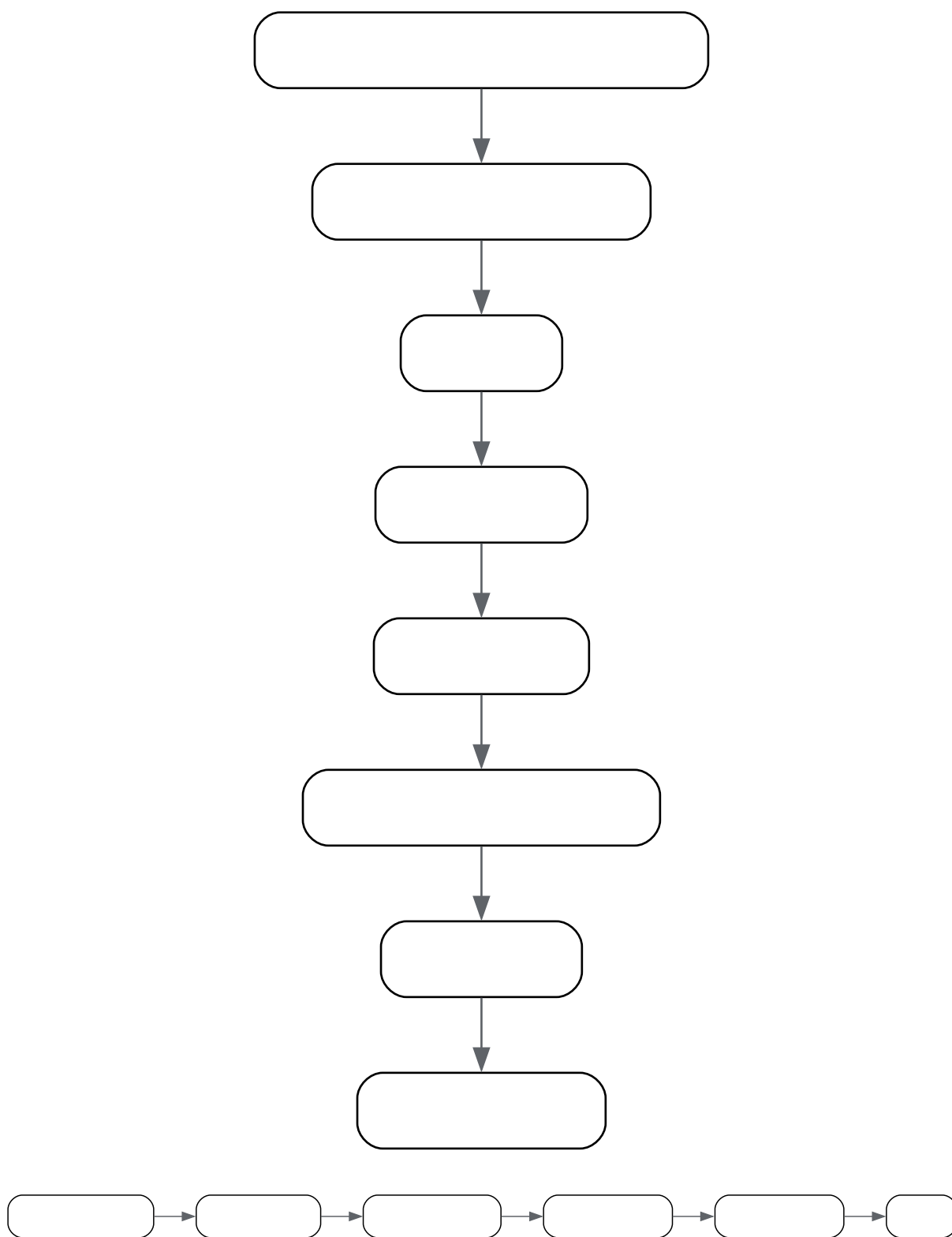
Note: The complete <sup>1</sup>H and <sup>13</sup>C NMR data for **Longipedlactone J** are typically found in specialized publications such as *Phytochemistry*, 2008, 69(5), 1266-1272. Researchers should consult the primary literature for definitive data.

## Experimental Protocols

### Isolation of Longipedlactone J

The following is a generalized experimental protocol for the isolation of **Longipedlactone J** from *Kadsura heteroclita*, based on standard phytochemical extraction and purification techniques.

- **Extraction:** The air-dried and powdered stems of *Kadsura heteroclita* are extracted with a suitable solvent, such as ethanol or methanol, at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The chloroform-soluble fraction, which is expected to contain **Longipedlactone J**, is subjected to repeated column chromatography on silica gel. Elution is typically performed with a gradient of solvents, such as a mixture of hexane and ethyl acetate.
- **Further Purification:** Fractions containing **Longipedlactone J** are further purified by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.



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## References

- 1. Longipedlactone J | CAS:1011762-93-8 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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